

Application Notes: MR837 AlphaScreen Protocol for Investigating NSD2-PWWP1 Interaction

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Compound of Interest

Compound Name: MR837

Cat. No.: B6590847

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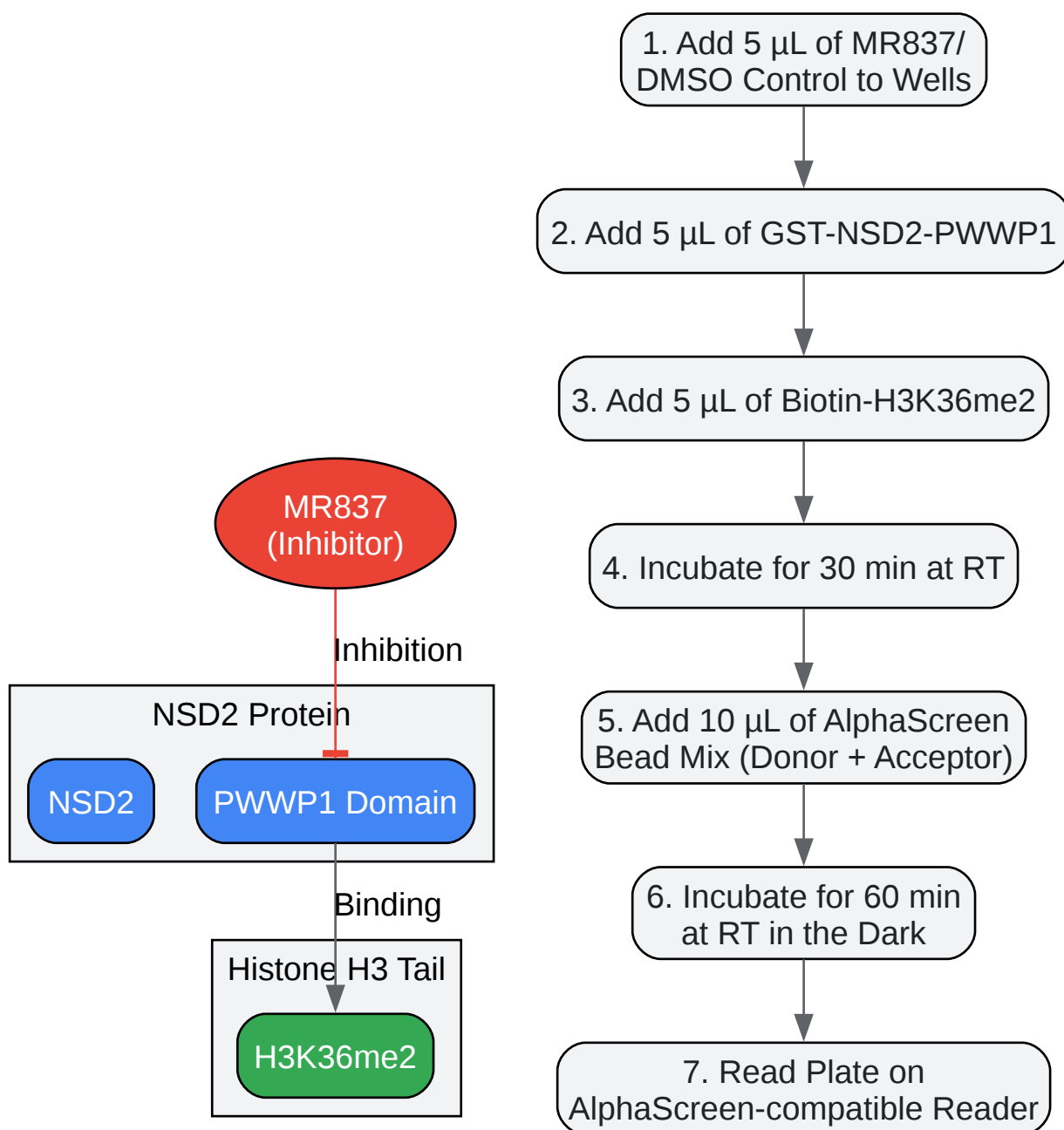
Audience: Researchers, scientists, and drug development professionals.

Introduction:

The NSD2 (Nuclear Receptor Binding SET Domain Protein 2), also known as MMSET or WHSC1, is a histone methyltransferase frequently implicated in various cancers, including multiple myeloma.[1][2] The PWWP domain of NSD2 plays a crucial role in chromatin binding by recognizing methylated histone tails, specifically H3K36me2.[1][2] This interaction is critical for the localization and enzymatic activity of NSD2.[1] **MR837** is a small molecule antagonist that targets the PWWP1 domain of NSD2, disrupting its interaction with H3K36me2.[2][3][4] This application note provides a detailed protocol for an AlphaScreen (Amplified Luminescent Proximity Homogeneous Assay) assay to quantify the inhibitory effect of **MR837** on the NSD2-PWWP1 and H3K36me2 interaction.

AlphaScreen is a bead-based assay technology that enables the study of biomolecular interactions in a microplate format.[5][6] The assay relies on the proximity of two types of beads: a Donor bead and an Acceptor bead. When these beads are brought close together by a biological interaction, a cascade of chemical reactions is initiated upon excitation, resulting in a luminescent signal.[5][7][8] In this assay, the interaction between biotinylated H3K36me2 peptide and GST-tagged NSD2-PWWP1 brings the Streptavidin-coated Donor beads and anti-GST Acceptor beads into proximity, generating a signal. **MR837**, as an inhibitor, will disrupt this interaction, leading to a decrease in the AlphaScreen signal.

Signaling Pathway Diagram:



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